

What are the physicochemical properties of 1-Heneicosanol

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Compound of Interest

Compound Name: *Heneicosanol*

Cat. No.: *B102992*

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An In-depth Technical Guide to the Physicochemical Properties of 1-**Heneicosanol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-**Heneicosanol** (C₂₁H₄₄O) is a long-chain, saturated primary fatty alcohol.^[1] Comprising a 21-carbon backbone, it is a waxy, white solid at room temperature.^[1] This document provides a comprehensive overview of the physicochemical properties of 1-**Heneicosanol**, intended to serve as a technical resource for professionals in research, science, and drug development. The information compiled herein includes quantitative data, detailed experimental methodologies for property determination, and visual representations of relevant biological and experimental workflows.

Physicochemical Properties

The key physicochemical properties of 1-**Heneicosanol** are summarized in the table below. These values represent a synthesis of data from multiple sources, and where ranges are provided, they reflect variations reported in the literature.

Property	Value
Molecular Formula	C ₂₁ H ₄₄ O
Molecular Weight	312.57 g/mol [2]
Appearance	White, waxy solid[1] or white powder to crystal[3]
Melting Point	67-71 °C[3][4]
Boiling Point	366.1 °C at 760 mmHg (estimated)[1][4]
Density	0.8 ± 0.1 g/cm ³ [4]
Solubility in Water	Practically insoluble[1]
Solubility in Solvents	Soluble in hot methanol
Flash Point	142.3 ± 5.2 °C[4]
CAS Number	15594-90-8[1]

Experimental Protocols for Physicochemical Property Determination

The following sections detail generalized experimental methodologies for determining the key physicochemical properties of long-chain fatty alcohols like 1-**Heneicosanol**.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a crystalline solid like 1-**Heneicosanol**, this is typically a sharp range.

- Apparatus: Melting point apparatus (e.g., Mel-Temp or similar), capillary tubes (sealed at one end), thermometer.
- Procedure:
 - A small, finely powdered sample of 1-**Heneicosanol** is packed into the sealed end of a capillary tube to a height of 2-3 mm.

- The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a calibrated thermometer.
- The sample is heated at a steady, slow rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the last crystal melts is recorded as the end of the melting range.

Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. Due to the high boiling point of **1-Heneicosanol**, this is often determined under reduced pressure and extrapolated to atmospheric pressure, or estimated using computational models. An experimental approach for high-boiling-point liquids is the Thiele tube method.

- Apparatus: Thiele tube, heat-transfer fluid (e.g., mineral oil), small test tube, capillary tube (sealed at one end), thermometer, Bunsen burner or hot plate.
- Procedure:
 - A small amount of **1-Heneicosanol** is placed in the small test tube.
 - A capillary tube, sealed at one end, is inverted and placed in the test tube with the open end submerged in the sample.
 - The test tube assembly is attached to a thermometer and placed in the Thiele tube containing the heat-transfer fluid.
 - The side arm of the Thiele tube is gently heated, causing the fluid to circulate and heat the sample evenly.
 - As the boiling point is approached, a stream of bubbles will emerge from the open end of the inverted capillary tube.

- Heating is discontinued, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Density Determination (Wax Immersion Method)

The density of a waxy solid like **1-Heneicosanol** can be determined by measuring the volume of a known mass of the substance. The wax immersion method is suitable for solids that are insoluble in water.

- Apparatus: Analytical balance, beaker, a liquid of known density in which the solid is insoluble (e.g., water), a fine wire for suspending the sample.
- Procedure:
 - A sample of **1-Heneicosanol** is weighed in the air (W_{air}).
 - The sample is coated in a thin layer of paraffin wax of known density if it is porous. For a non-porous solid, this step can be omitted.
 - The sample is suspended by a fine wire and weighed while fully submerged in a liquid of known density (e.g., water) (W_{liquid}).
 - The volume of the sample (V) is calculated based on the difference in weight and the density of the liquid, applying Archimedes' principle.
 - The density of **1-Heneicosanol** (ρ) is then calculated using the formula: $\rho = W_{\text{air}} / V$.

Solubility Determination

Solubility is qualitatively and quantitatively determined to understand the behavior of **1-Heneicosanol** in various solvent systems.

- Apparatus: Test tubes, vortex mixer, analytical balance.
- Procedure (Qualitative):

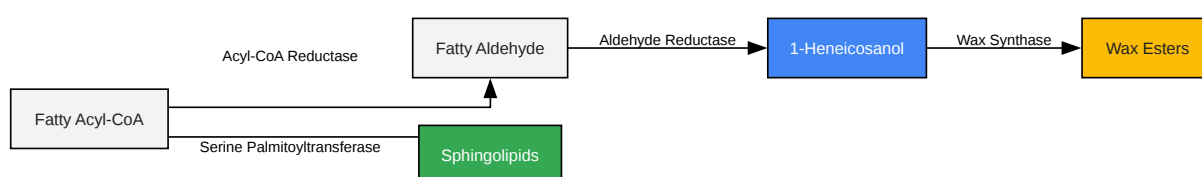
- A small, measured amount of 1-**Heneicosanol** (e.g., 10 mg) is placed in a test tube.
- A small volume of the solvent (e.g., 1 mL of water, ethanol, acetone) is added.
- The mixture is agitated vigorously (e.g., using a vortex mixer) for a set period.
- The sample is visually inspected for dissolution. If the solid dissolves completely, it is considered soluble. If it remains undissolved, it is insoluble. If some dissolves, it is partially soluble. Heating can be applied to test for solubility at elevated temperatures.

Biological Context and Experimental Workflows

While specific signaling pathways involving 1-**Heneicosanol** are not yet well-defined in the literature, its role as a long-chain fatty alcohol suggests its involvement in the broader context of lipid metabolism and its antimicrobial properties have been investigated.

Biosynthesis of Long-Chain Fatty Alcohols

1-**Heneicosanol** is synthesized from very-long-chain fatty acids (VLCFAs) through the fatty acid reduction pathway. This is a fundamental process in many organisms, leading to the production of primary alcohols that can be further metabolized into waxes or incorporated into other lipids.

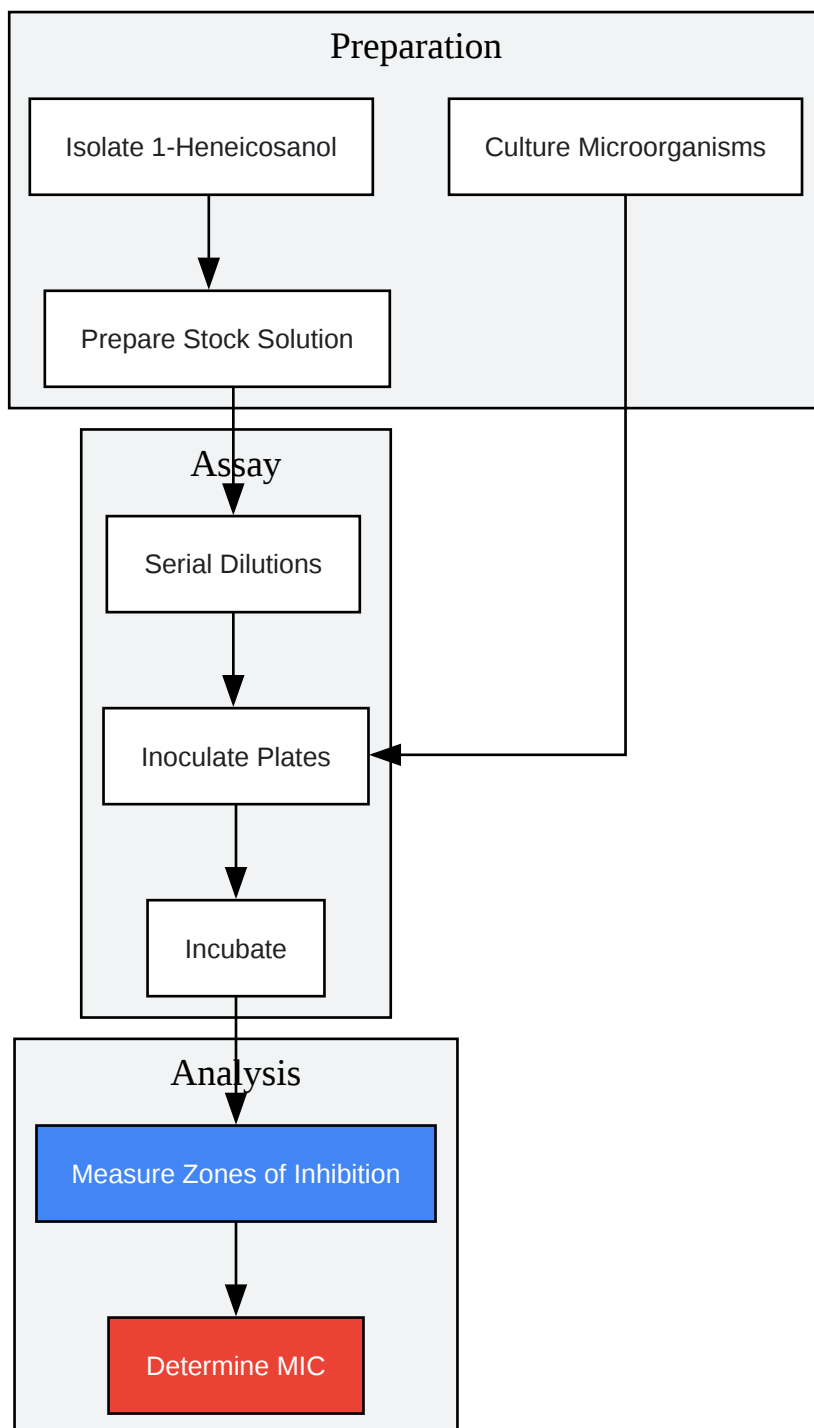


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Biosynthesis of 1-**Heneicosanol** and its metabolic fate.

Experimental Workflow for Antimicrobial Activity Screening

Studies have demonstrated the antimicrobial and antifungal activity of 1-**Heneicosanol**. The following workflow outlines a typical experimental procedure to assess these properties.



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Workflow for assessing the antimicrobial activity of 1-**Heneicosanol**.

Safety and Handling

1-Heneicosanol is generally considered to be of low toxicity. However, as with any chemical, appropriate safety precautions should be taken. It may cause mild skin and eye irritation. Inhalation of dust should be avoided. Standard personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn when handling this compound. Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.

Conclusion

1-Heneicosanol is a long-chain fatty alcohol with well-characterized physicochemical properties. Its waxy nature and insolubility in water are defining features that influence its applications in various industries, including cosmetics and as a chemical intermediate. The provided experimental methodologies offer a foundation for the consistent and accurate determination of its properties. While its specific biological signaling roles are an area for further research, its antimicrobial activity presents potential avenues for its application in drug development. This guide serves as a foundational technical resource for scientists and researchers working with **1-Heneicosanol**.

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